Application Notes and Protocols for 9-Chloro Triamcinolone Acetonide 21-Acetate

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Compound of Interest

Compound Name:	*9-Chloro Triamcinolone Acetonide 21-Acetate*
CAS No.:	*10392-75-3*
Cat. No.:	*B588059*

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Introduction: A Novel Corticosteroid for Topical Anti-Inflammatory Research

9-Chloro Triamcinolone Acetonide 21-Acetate is a synthetic halogenated glucocorticoid, structurally related to the well-characterized anti-inflammatory agent, Triamcinolone Acetonide.[1][2][3] The introduction of a chlorine atom at the 9-alpha position of the steroid nucleus is anticipated to modulate its glucocorticoid receptor binding affinity and subsequent anti-inflammatory potency. This modification offers a promising avenue for the development of novel topical therapeutics for a range of dermatological conditions. As an impurity of Triamcinolone Acetonide, understanding its synthesis, characterization, and biological activity is of significant interest to researchers in drug discovery and development.[1][4]

This comprehensive guide provides a detailed experimental protocol for the synthesis, purification, characterization, and in vivo evaluation of **9-Chloro Triamcinolone Acetonide 21-Acetate**. The protocols are designed for researchers, scientists, and drug development professionals, offering a robust framework for the investigation of this compound.

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Chemical Properties

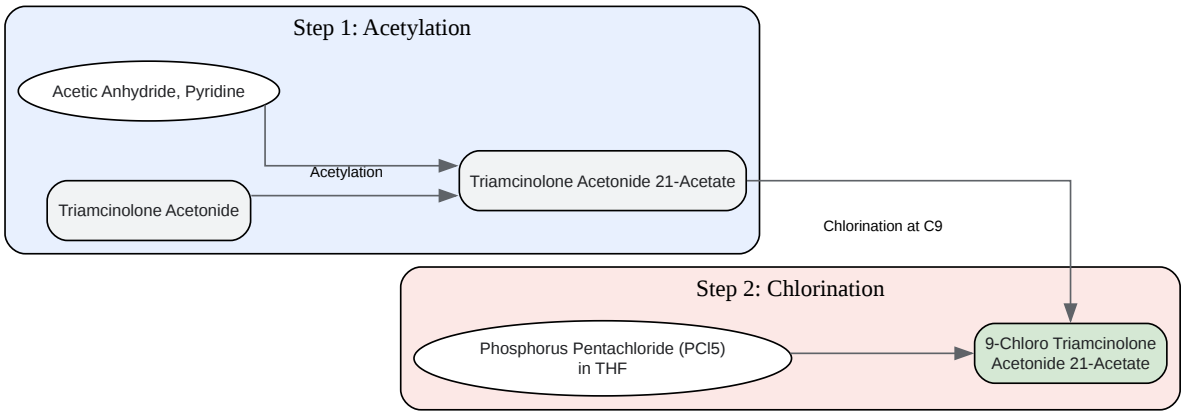
A clear understanding of the physicochemical properties of **9-Chloro Triamcinolone Acetonide 21-Acetate** is fundamental for its synthesis and characterization.

Property	Value	Source
Molecular Formula	$C_{26}H_{33}ClO_7$	[2][4][5]
Molecular Weight	492.99 g/mol	[1][2][4]
CAS Number	10392-75-3	[1][2][4]
Appearance	White to off-white solid	[4]
IUPAC Name	[2-[(1S,2S,4R,8S,9S,11S,12R,13S)-12-chloro-11-hydroxy-6,6,9,13-tetramethyl-16-oxo-5,7-dioxapentacyclo[10.8.0.0^{2,9}.0^{4,8}.0^{13,18}]icosa-14,17-dien-8-yl]-2-oxoethyl] acetate	[2]

Proposed Synthesis Pathway

The synthesis of **9-Chloro Triamcinolone Acetonide 21-Acetate** can be approached through the chlorination of a suitable Triamcinolone Acetonide precursor. The following diagram illustrates a plausible synthetic workflow, commencing from the commercially available Triamcinolone Acetonide.

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Caption: Proposed two-step synthesis of **9-Chloro Triamcinolone Acetonide 21-Acetate**.

Experimental Protocols

Part 1: Synthesis and Purification

This protocol details the synthesis of **9-Chloro Triamcinolone Acetonide 21-Acetate** from Triamcinolone Acetonide. The causality behind the choice of reagents and conditions is explained to ensure a thorough understanding of the process.

Step 1: Acetylation of Triamcinolone Acetonide

The initial step involves the selective acetylation of the primary hydroxyl group at the C21 position of Triamcinolone Acetonide. Pyridine acts as a catalyst and a base to neutralize the acetic acid byproduct.

- Materials:
  - Triamcinolone Acetonide

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- Acetic Anhydride
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

- Protocol:
  - Dissolve Triamcinolone Acetonide (1 equivalent) in a mixture of pyridine and dichloromethane at 0°C under a nitrogen atmosphere.
  - Slowly add acetic anhydride (1.2 equivalents) dropwise to the solution.
  - Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, quench the reaction by adding 1 M HCl at 0°C.
  - Separate the organic layer and wash sequentially with 1 M HCl, water, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude Triamcinolone Acetonide 21-Acetate.
  - Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure Triamcinolone Acetonide 21-Acetate.

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Step 2: 9-alpha-Chlorination of Triamcinolone Acetonide 21-Acetate

The introduction of the 9-alpha-chloro group is a critical step. This protocol is adapted from established methods for the synthesis of 9,11-dihalogenated corticosteroids.[6][7][8] Phosphorus pentachloride (PCl_5) is a potent chlorinating agent that reacts with the 11-beta-hydroxyl group, leading to the formation of a $\Delta^{9(11)}$-intermediate, which subsequently undergoes hydrochlorination to yield the 9-alpha-chloro-11-beta-hydroxy steroid.

- Materials:
  - Triamcinolone Acetonide 21-Acetate
  - Phosphorus Pentachloride (PCl_5)
  - Anhydrous Tetrahydrofuran (THF)
  - Water
  - Dichloromethane (DCM)
  - Saturated Sodium Bicarbonate ($NaHCO_3$) solution
  - Brine (saturated NaCl solution)
  - Anhydrous Sodium Sulfate (Na_2SO_4)
  - Silica gel for column chromatography
  - Hexane and Ethyl Acetate (for chromatography)
- Protocol:
  - Dissolve the purified Triamcinolone Acetonide 21-Acetate (1 equivalent) in anhydrous THF and cool the solution to -78°C under a nitrogen atmosphere.
  - In a separate flask, prepare a suspension of PCl_5 (1.5 equivalents) in anhydrous THF.

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- Slowly add the PCl_5 suspension to the steroid solution, maintaining the temperature below -70°C.
- Stir the reaction mixture at -78°C for 1-2 hours. Monitor the reaction by TLC.
- Quench the reaction by carefully adding cold water.
- Allow the mixture to warm to room temperature and extract with DCM.
- Wash the organic layer with saturated $NaHCO_3$ solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to isolate **9-Chloro Triamcinolone Acetonide 21-Acetate**.

Part 2: Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized compound.

1. High-Performance Liquid Chromatography (HPLC)

An adapted reverse-phase HPLC method can be used for purity assessment.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 240 nm.
- Expected Outcome: A single major peak corresponding to **9-Chloro Triamcinolone Acetonide 21-Acetate**, with purity typically >95%.

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2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is crucial for structural elucidation. While specific experimental data for the title compound is not readily available, the following are expected shifts based on the structure and data from Triamcinolone Acetonide.[6][9]

- ^{1}H NMR (in $CDCl_3$):
  - The introduction of the 9-alpha-chloro group is expected to cause a downfield shift of the proton at C11 and other nearby protons compared to the parent compound.
  - Characteristic signals for the steroid backbone, the acetonide group, and the acetate group should be present.
- ^{13}C NMR (in $CDCl_3$):
  - The carbon at C9 will show a significant downfield shift due to the electronegative chlorine atom.
  - The chemical shifts of C11 and other adjacent carbons will also be affected. A comparison with the known spectrum of Triamcinolone Acetonide will be informative.[6]

3. Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight and provide information about the fragmentation pattern.

- Technique: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- Expected Molecular Ion: $[M+H]^+$ at m/z 493.19.
- Fragmentation Pattern: The fragmentation of halogenated steroids often involves the loss of the halogen and functional groups.[10][11] The mass spectrum is expected to show characteristic fragments corresponding to the loss of HCl, acetic acid, and parts of the steroid skeleton.

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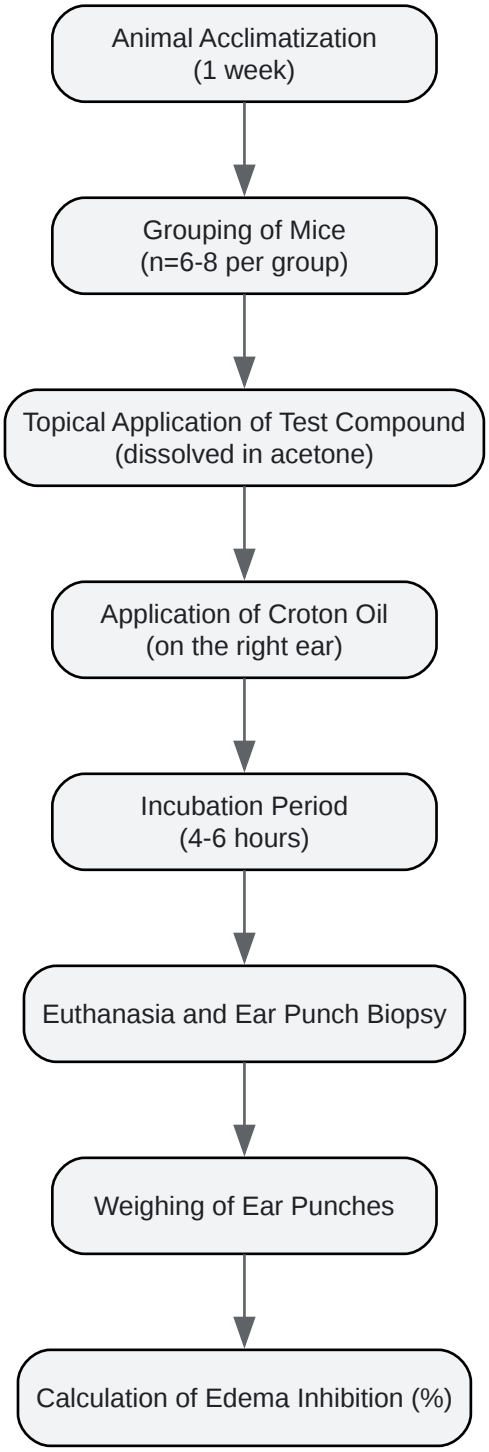
Part 3: In Vivo Anti-Inflammatory Activity Assessment

The following protocols describe established animal models for evaluating the topical anti-inflammatory activity of corticosteroids.

1. Croton Oil-Induced Ear Edema in Mice

This model is widely used to assess the efficacy of topical anti-inflammatory agents.[4][7][12][13][14] Croton oil is a potent irritant that induces a strong inflammatory response.

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Caption: Workflow for the croton oil-induced ear edema assay.

- Materials:

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- Male Swiss mice (20-25 g)
- **9-Chloro Triamcinolone Acetonide 21-Acetate**
- Dexamethasone (positive control)
- Acetone (vehicle)
- Croton oil
- Ear punch (6-8 mm diameter)
- Analytical balance

- Protocol:
  - Acclimatize mice for at least one week under standard laboratory conditions.
  - Divide the animals into groups (n=6-8): Vehicle control, positive control (Dexamethasone), and test groups (different doses of **9-Chloro Triamcinolone Acetonide 21-Acetate**).
  - Dissolve the test compound and Dexamethasone in acetone to the desired concentrations.
  - Topically apply 20 µL of the vehicle, positive control, or test solution to the inner and outer surfaces of the right ear of each mouse.
  - After 30 minutes, apply 20 µL of a 5% croton oil solution in acetone to the right ear of all animals. The left ear serves as a non-inflamed control.
  - After 4-6 hours, euthanize the mice and collect a standard-sized ear punch from both the right and left ears.
  - Weigh the ear punches immediately. The difference in weight between the right and left ear punches indicates the extent of edema.
  - Calculate the percentage inhibition of edema for the treated groups compared to the vehicle control group.

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2. Arachidonic Acid-Induced Ear Edema in Mice

This model is useful for investigating the mechanism of action, as arachidonic acid is a key precursor in the inflammatory cascade, leading to the production of prostaglandins and leukotrienes.[5][15][16]

- Materials:
  - Male Swiss mice (20-25 g)
  - **9-Chloro Triamcinolone Acetonide 21-Acetate**
  - Indomethacin (positive control)
  - Acetone (vehicle)
  - Arachidonic acid
  - Ear punch (6-8 mm diameter)
  - Analytical balance
- Protocol:
  - Follow steps 1-3 from the croton oil protocol.
  - Topically apply 20 µL of the vehicle, positive control (Indomethacin), or test solution to the right ear.
  - After 30 minutes, apply 20 µL of a 2 mg/ear solution of arachidonic acid in acetone to the right ear.
  - After 1 hour, euthanize the mice and collect ear punches from both ears.
  - Weigh the ear punches and calculate the percentage inhibition of edema as described previously.

Data Analysis and Interpretation

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The anti-inflammatory activity is expressed as the percentage inhibition of edema, calculated using the following formula:

% Inhibition = [(A - B) / A] x 100

Where:

- A is the mean increase in ear weight in the control group.
- B is the mean increase in ear weight in the treated group.

Statistical analysis (e.g., ANOVA followed by a post-hoc test) should be performed to determine the significance of the observed effects.

Conclusion

This application note provides a comprehensive set of protocols for the synthesis, characterization, and in vivo evaluation of **9-Chloro Triamcinolone Acetonide 21-Acetate**. The detailed, step-by-step methodologies, coupled with explanations of the underlying scientific principles, are intended to empower researchers to confidently investigate this novel corticosteroid. The provided in vivo models offer a robust platform for assessing its topical anti-inflammatory potential, a critical step in the journey of drug discovery and development.

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